

Methyl 3-hydroxy-2-naphthoate molecular formula and weight

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Compound of Interest

Compound Name: Methyl 3-hydroxy-2-naphthoate

Cat. No.: B1329367

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An In-depth Guide to the Physicochemical Properties of **Methyl 3-hydroxy-2-naphthoate**

This technical guide provides essential physicochemical data for **Methyl 3-hydroxy-2-naphthoate**, a key organic compound utilized in various research and development applications. The following sections detail its molecular formula and weight, presented for ease of use by researchers, scientists, and professionals in drug development.

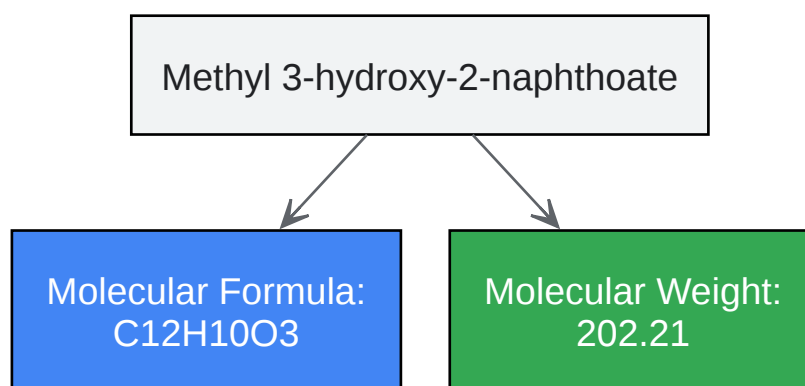
Physicochemical Data Summary

The fundamental molecular properties of **Methyl 3-hydroxy-2-naphthoate** have been determined and are summarized below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis protocols.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ O ₃ [1] [2]
Molecular Weight	202.21 g/mol [1] [3] [4]

Logical Relationship of Molecular Properties

The relationship between the compound's common name and its core molecular properties is a foundational concept in chemical informatics. The diagram below illustrates this direct association.



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Caption: Relationship between chemical identity and molecular properties.

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References

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